

Commercial availability and suppliers of 5-Isopropylpyridin-2-amine

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Compound of Interest

Compound Name: 5-Isopropylpyridin-2-amine

Cat. No.: B1591432

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An In-Depth Technical Guide to **5-Isopropylpyridin-2-amine**: Commercial Availability, Synthesis, and Applications in Drug Discovery

Authored by a Senior Application Scientist Introduction: The Strategic Value of a Substituted Pyridine

In the landscape of modern medicinal chemistry and drug development, the pyridine scaffold remains a cornerstone of molecular design. Its unique electronic properties, ability to engage in hydrogen bonding, and metabolic stability make it a privileged structure in a vast array of therapeutics. Within this class, **5-Isopropylpyridin-2-amine** (CAS No: 603310-75-4) emerges as a particularly valuable building block.^[1] This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals, covering its commercial availability, key chemical properties, a robust synthetic protocol, and its strategic application in the synthesis of complex, biologically active molecules.

The strategic placement of the amino group at the 2-position and the isopropyl moiety at the 5-position creates a molecule with distinct reactivity and structural characteristics. The amino group serves as a versatile handle for a wide range of chemical transformations, including amide bond formation, N-arylation, and the construction of fused heterocyclic systems.^{[2][3]} The isopropyl group, a lipophilic and sterically defined substituent, can be crucial for modulating pharmacokinetic properties or for specific interactions within a biological target's binding pocket.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in synthesis and research. The key properties of **5-Isopropylpyridin-2-amine** are summarized below.

Property	Value	Source
CAS Number	603310-75-4	[1] [4] [5]
Molecular Formula	C ₈ H ₁₂ N ₂	[1] [4] [6]
Molecular Weight	136.19 g/mol	[1] [4] [5]
Boiling Point	~253 °C at 760 mmHg	[1] [6]
Density	~1.008 g/cm ³	[1] [6]
Flash Point	~130 °C	[1] [6]
IUPAC Name	5-propan-2-ylpyridin-2-amine	[1]

Spectroscopic Characterization Insights

While specific spectra for this exact compound are proprietary to suppliers, based on the structure and data for analogous 2-aminopyridines, the following spectroscopic signatures can be expected:

- ¹H NMR: The proton spectrum will feature distinct signals for the isopropyl group (a septet and a doublet) and three protons in the aromatic region corresponding to the pyridine ring, with coupling constants indicative of their relative positions. The amine protons will typically appear as a broad singlet.
- ¹³C NMR: The carbon spectrum will show eight distinct signals, including those for the isopropyl group and the five carbons of the pyridine ring.
- IR Spectroscopy: Key vibrational modes will include N-H stretching bands for the primary amine in the 3300-3500 cm⁻¹ region and C=N/C=C stretching vibrations characteristic of the pyridine ring.[\[7\]](#)

- Mass Spectrometry: The compound's molecular ion peak (M^+) would be observed at m/z 136.10, consistent with its exact mass.[6]

Commercial Availability and Procurement

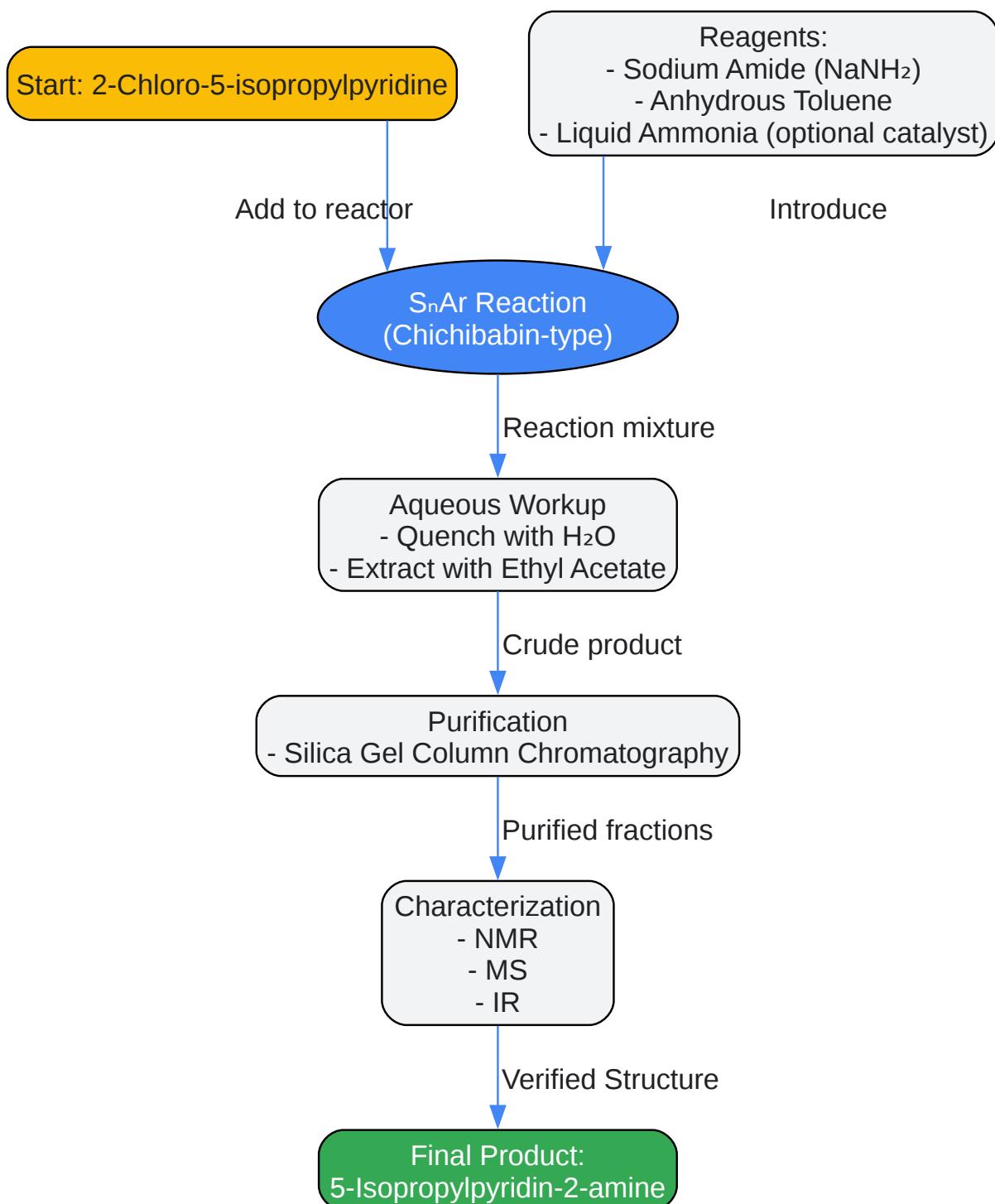
5-Isopropylpyridin-2-amine is readily available as a research chemical from various specialized suppliers. It is typically offered in research-grade purities, suitable for use in discovery and process development laboratories. When procuring this material, it is crucial to note that it is intended for professional research and manufacturing use only and not for consumer or medical applications.[4]

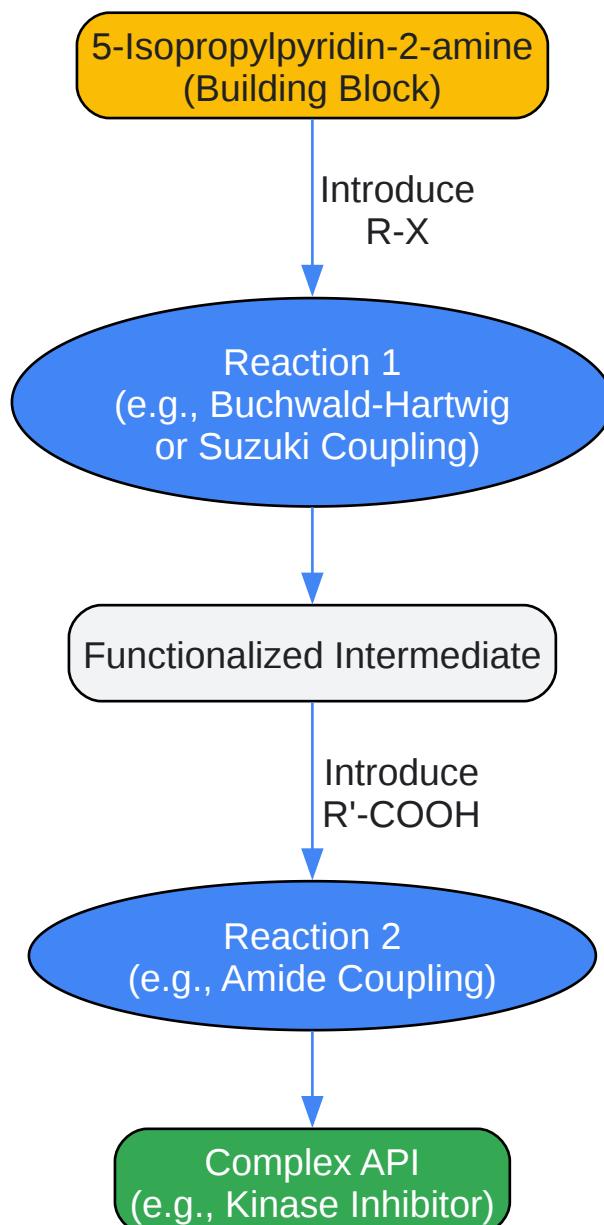
Supplier	Purity	Available Quantities	CAS Number
Sigma-Aldrich (Merck)	Varies by listing	Gram to multi-gram scale	603310-75-4
American Elements	Can be produced to high purity	Research and bulk quantities	603310-75-4[1]
CP Lab Safety	97%	1 gram	603310-75-4[4]
Sunway Pharm Ltd	97%	1g, 5g	603310-75-4[5]
Echemi (Trader)	Industrial/Pharmaceutical Grade	Varies	603310-75-4[6]

Synthesis Protocol: A Practical Approach

While commercially available, understanding the synthesis of **5-Isopropylpyridin-2-amine** is valuable for custom synthesis needs or for developing derivatives. A robust and common method for preparing substituted 2-aminopyridines is through a nucleophilic aromatic substitution (S_NAr) reaction on a corresponding 2-halopyridine precursor. The electron-withdrawing nature of the pyridine nitrogen activates the 2-position for nucleophilic attack.

The workflow below outlines the synthesis from the readily available 2-chloro-5-isopropylpyridine.





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